

4-Bromo-2-fluoro-6-nitroanisole safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-2-fluoro-6-nitroanisole

Cat. No.: B1268318

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **4-Bromo-2-fluoro-6-nitroanisole**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Bromo-2-fluoro-6-nitroanisole**, a chemical intermediate pertinent to research and development in the pharmaceutical and chemical industries. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

4-Bromo-2-fluoro-6-nitroanisole is a halogenated and nitrated aromatic ether. Its key physical and chemical properties are summarized below.

Property	Value	Citation(s)
CAS Number	74266-66-3	[1][2][3]
Molecular Formula	C ₇ H ₅ BrFNO ₃	[1][2]
Molecular Weight	250.02 g/mol	[1]
Appearance	White to yellowish solid; Yellow to brown crystals or powder	[2][3]
Melting Point	51.5 - 61 °C	[2][3]
Boiling Point	255 - 256 °C	[2]
Solubility	Soluble in common organic solvents	[2]

Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is essential to understand and mitigate the risks associated with its handling.

Hazard Class	GHS Category	Hazard Statement	Pictogram	Signal Word	Citation(s)
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07	Warning	[1]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation	GHS07	Warning	[1]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	GHS07	Warning	[1]

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[\[1\]](#) No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[\[1\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

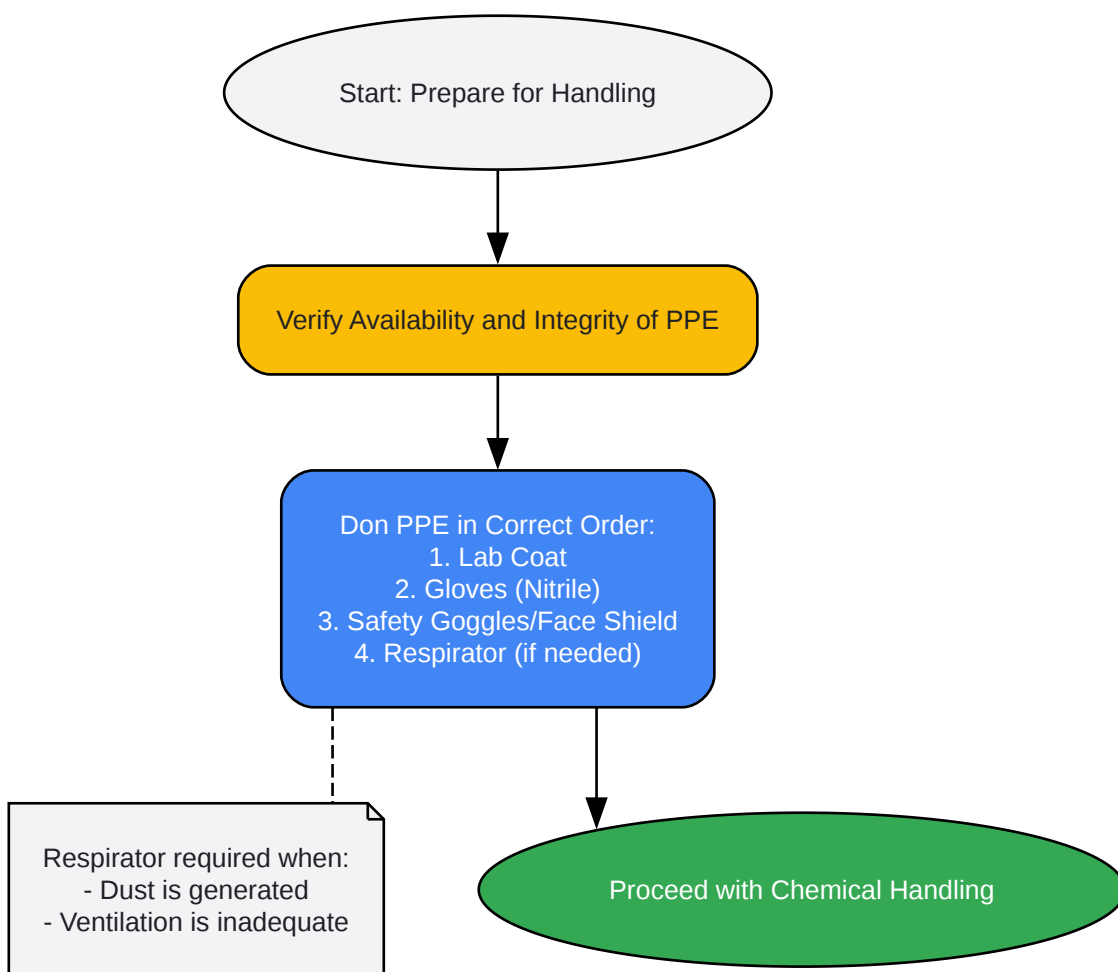
Exposure Route	First Aid Protocol	Citation(s)
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician.	[1]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists.	[1]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.	[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	[1]

Experimental Protocols for Safe Handling

The following protocols are designed to minimize risk during the handling and use of **4-Bromo-2-fluoro-6-nitroanisole** in a laboratory setting.

Personal Protective Equipment (PPE) Protocol

Proper PPE is the first line of defense against chemical exposure.



[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) workflow.

Weighing and Transfer Protocol

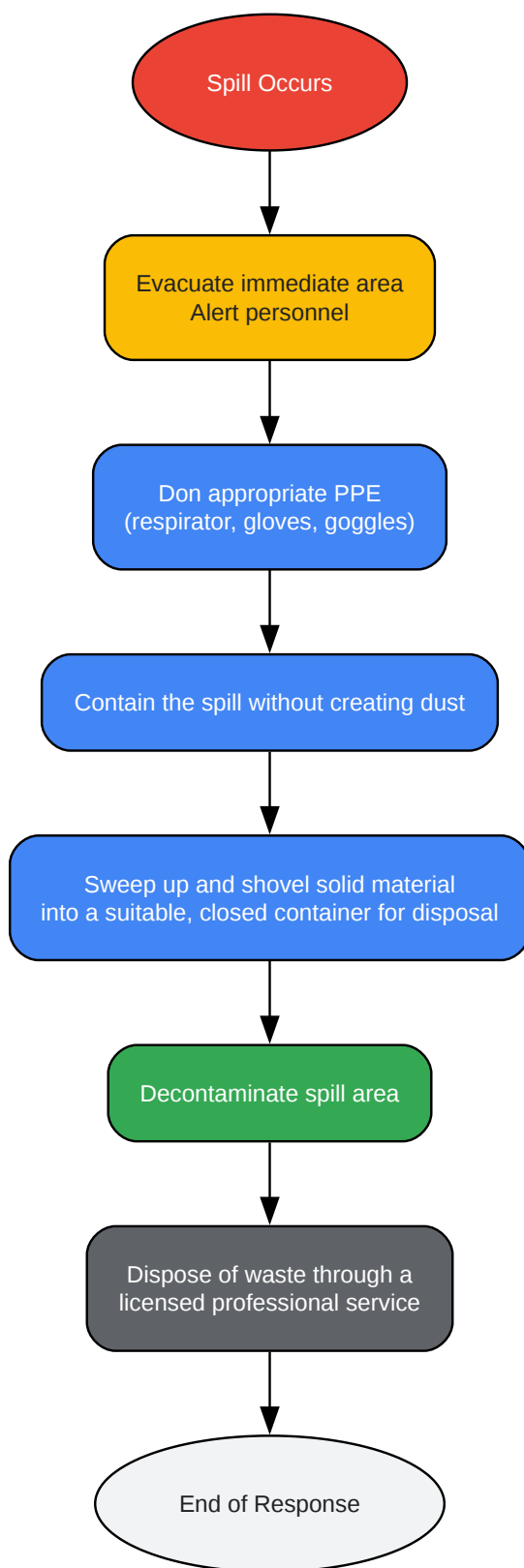
This protocol outlines the steps for safely weighing and transferring the solid compound.

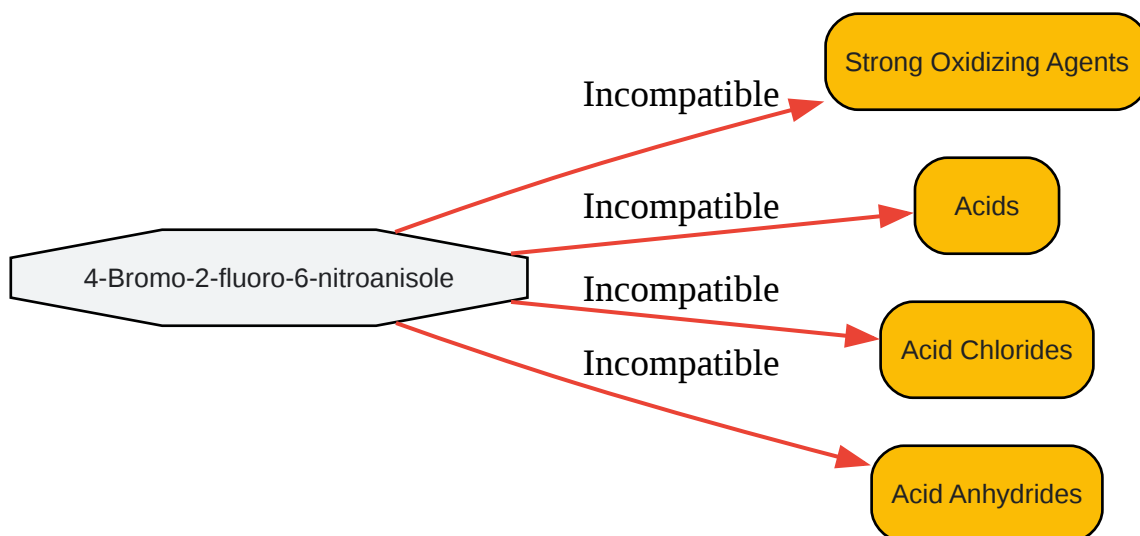
- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Gather all necessary equipment: chemical-resistant spatula, weighing paper or boat, and a sealable container for the transfer.
- Weighing:

- Perform all weighing operations inside the chemical fume hood to contain any dust.
- Use a dedicated, clean spatula for this chemical.
- Carefully transfer the desired amount of **4-Bromo-2-fluoro-6-nitroanisole** from the stock bottle to the weighing vessel. Avoid creating dust.
- Transfer:
 - To transfer the weighed solid to a reaction vessel, gently tap the weighing paper or use the spatula.
 - If dissolving, add the solvent to the solid in the reaction vessel within the fume hood.
- Cleanup:
 - Clean the spatula and any contaminated surfaces immediately.
 - Dispose of any contaminated weighing paper as chemical waste.

Accidental Spill Response Protocol

In the event of a spill, a quick and safe response is crucial.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. capotchem.cn [capotchem.cn]
- 2. chembk.com [chembk.com]
- 3. 4-Bromo-2-fluoro-6-nitroanisole, 97% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- To cite this document: BenchChem. [4-Bromo-2-fluoro-6-nitroanisole safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268318#4-bromo-2-fluoro-6-nitroanisole-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com